

Handling and storage best practices for 4-Amino-2-methylbenzoic acid

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Compound of Interest

Compound Name: 4-Amino-2-methylbenzoic acid

Cat. No.: B184037

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Technical Support Center: 4-Amino-2-methylbenzoic Acid

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and storing **4-Amino-2-methylbenzoic acid**, along with troubleshooting guides and frequently asked questions (FAQs) to address common experimental challenges.

Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	2486-75-1	[1]
Molecular Formula	C ₈ H ₉ NO ₂	[1]
Molecular Weight	151.16 g/mol	[1]
Appearance	White to light orange or yellow to green powder/crystal	[2]
Melting Point	164 °C	[2]
Purity	>98.0% (HPLC)	[2]

Handling and Storage FAQs

Q1: What are the recommended storage conditions for **4-Amino-2-methylbenzoic acid**?

A1: **4-Amino-2-methylbenzoic acid** should be stored in a cool, dry, and well-ventilated area. The recommended storage temperature is room temperature, ideally below 15°C in a dark place.^[2] It is also advised to store the compound under an inert gas as it can be air sensitive.^[2] Keep the container tightly closed when not in use.

Q2: What personal protective equipment (PPE) should be worn when handling this compound?

A2: When handling **4-Amino-2-methylbenzoic acid**, it is essential to wear appropriate personal protective equipment. This includes safety glasses with side shields or chemical safety goggles, protective gloves, and a lab coat.^[1] In situations where dust may be generated, a dust mask (type N95 or equivalent) should be used.^[1]

Q3: Is **4-Amino-2-methylbenzoic acid** sensitive to light or air?

A3: Yes, the compound can be air sensitive, and it is recommended to store it under an inert gas.^[2] While not explicitly stated in all sources, storage in a dark place is also recommended, suggesting potential light sensitivity.^[2]

Experimental Protocols & Troubleshooting

Solubility and Solution Preparation

Q4: In which solvents is **4-Amino-2-methylbenzoic acid** soluble?

A4: **4-Amino-2-methylbenzoic acid** is reported to be soluble in methanol.^[2] Generally, compounds with similar structures (aromatic ring, carboxylic acid, and amino group) are expected to have good solubility in polar aprotic solvents like dimethyl sulfoxide (DMSO) and dimethylformamide (DMF), and moderate solubility in alcohols.^[3] Solubility in water is expected to be low to slight due to the presence of the hydrophobic aromatic ring.^[3]

Quantitative Solubility Data

Solvent	Solubility
Methanol	Soluble[2]
Dimethyl sulfoxide (DMSO)	Predicted to have good solubility[3]
Dimethylformamide (DMF)	Predicted to have good solubility[3]
Ethanol	Predicted to have moderate solubility[3]
Water	Predicted to have low to slight solubility[3]

Note: Specific quantitative solubility data (e.g., in g/L or mg/mL) is not readily available in the searched literature. The information provided is based on qualitative statements and predictions based on the compound's structure.

Troubleshooting Guide

Problem: The compound is not dissolving in methanol, even with heating.

Possible Cause: **4-Amino-2-methylbenzoic acid**, being an amino acid derivative, may exist as a zwitterion (containing both a positive and negative charge on the same molecule).

Zwitterionic forms of amino acids can have limited solubility in organic solvents like methanol.

[4]

Solution:

- Acidification: Try adding a small amount of a strong acid (e.g., a few drops of concentrated sulfuric acid or hydrochloric acid) to the suspension in methanol. This will protonate the carboxylate group, breaking the zwitterionic form and increasing solubility in the alcohol.[4]
- Use a different solvent: Consider using a polar aprotic solvent such as DMSO or DMF, which are generally better at dissolving zwitterionic compounds.[3]

Problem: The solid material has discolored over time.

Possible Cause: Discoloration (e.g., turning yellow or tan) can be an indication of degradation or oxidation, especially if the compound has been exposed to air and light over a prolonged period.

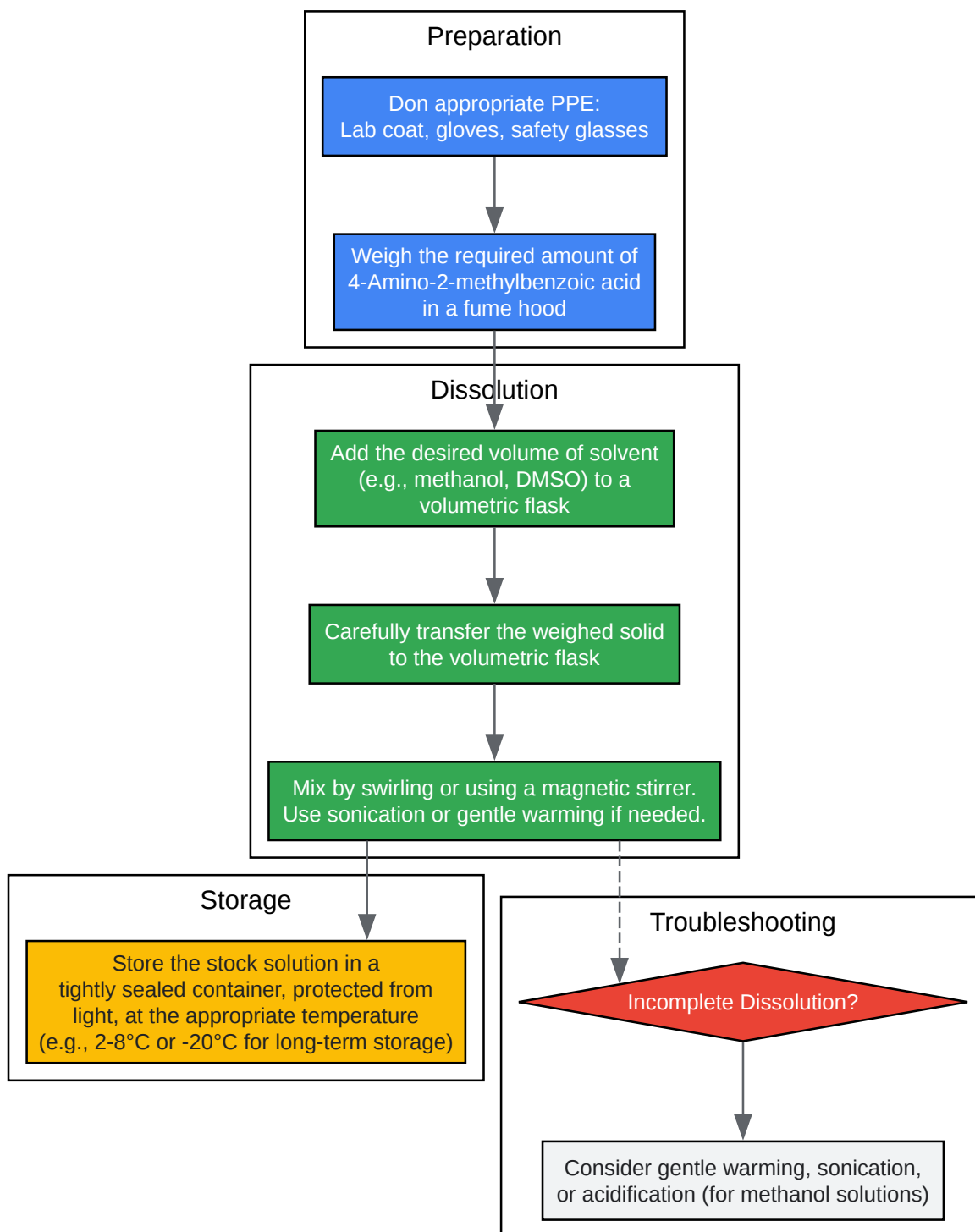
Solution:

- **Assess Purity:** Before use, it is advisable to check the purity of the discolored material using an appropriate analytical technique, such as HPLC or NMR, to ensure it is still suitable for your experiment.
- **Proper Storage:** To prevent future discoloration, always store the compound in a tightly sealed container, under an inert atmosphere if possible, and in a cool, dark place.[\[2\]](#)

Experimental Workflow: Preparing a Stock Solution

Below is a general protocol for preparing a stock solution of **4-Amino-2-methylbenzoic acid**.

Workflow for Preparing a Stock Solution

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Caption: A step-by-step workflow for the preparation of a stock solution of **4-Amino-2-methylbenzoic acid**.

Safety Information and Hazard Mitigation

Q5: What are the primary hazards associated with **4-Amino-2-methylbenzoic acid**?

A5: The primary hazards include:

- Skin Irritation: Causes skin irritation.[5]
- Eye Irritation: Causes serious eye irritation.[5]
- Respiratory Irritation: May cause respiratory irritation.[5]
- Acute Oral Toxicity: Harmful if swallowed.[1]

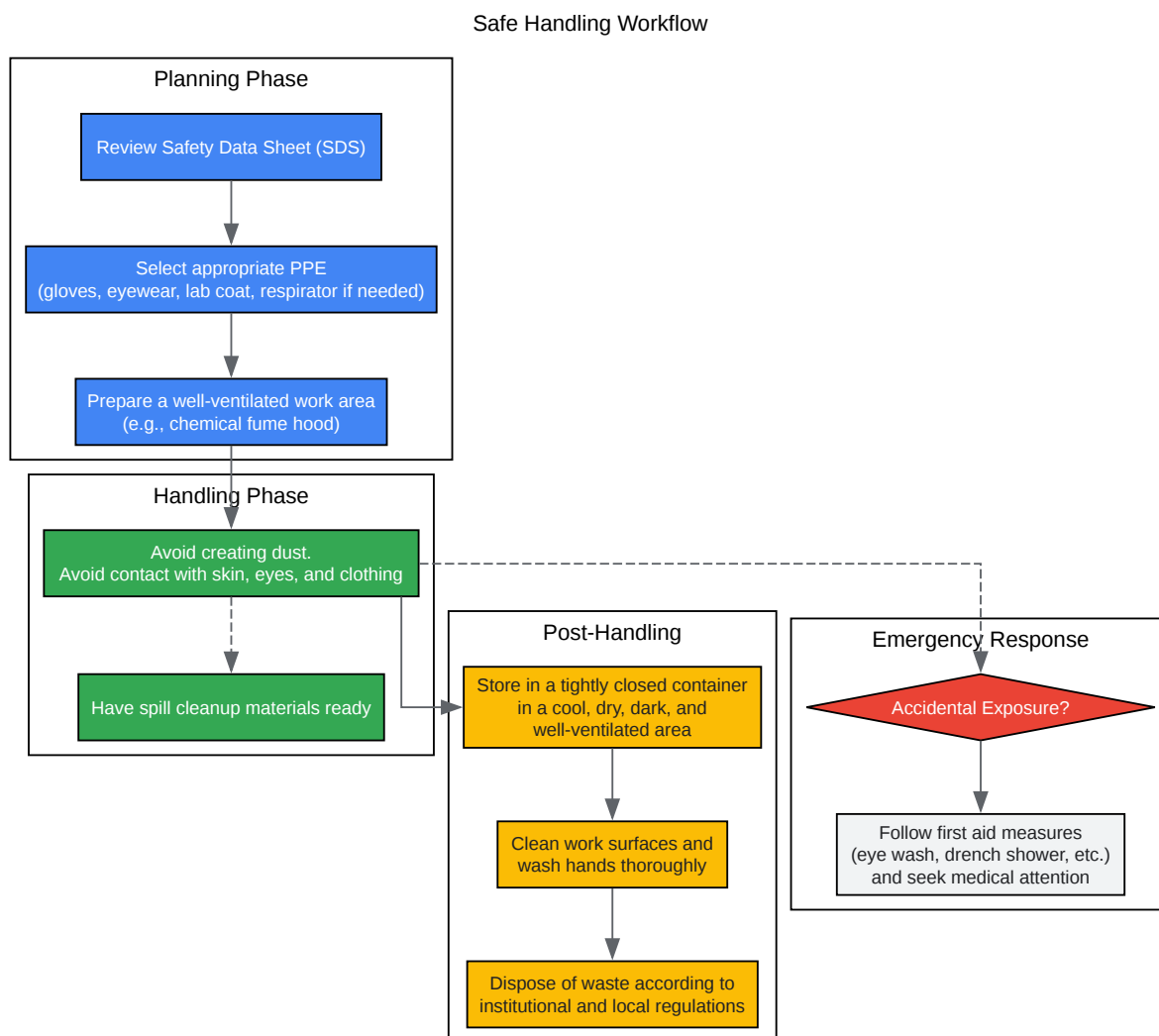
Q6: What should I do in case of accidental exposure?

A6:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[5]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[5]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention if you feel unwell.[5]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[5]

Logical Flow for Handling and Safety

The following diagram outlines the logical flow of considerations and actions for the safe handling of **4-Amino-2-methylbenzoic acid**.



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Caption: Logical workflow for the safe handling of **4-Amino-2-methylbenzoic acid** from planning to disposal.

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